

8,8''-Bibaicalein: A Technical Guide to its Physicochemical Properties and Biological Context

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8,8''-Bibaicalein

Cat. No.: B15588255

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: **8,8''-Bibaicalein** is a naturally occurring biflavonoid, a dimeric compound formed from two units of the flavone baicalein. It is found in the roots of medicinal plants from the *Scutellaria* genus, notably *Scutellaria alpina* and *Scutellaria baicalensis* (the source of the traditional medicine Huang-Qin). As a component of a widely used herbal remedy, **8,8''-Bibaicalein** is recognized as a potential quality marker and an active ingredient contributing to the overall pharmacological profile of *Scutellaria* extracts. However, compared to its well-studied monomer, baicalein, specific data on the physicochemical properties and distinct molecular mechanisms of **8,8''-Bibaicalein** are less extensively documented. This guide provides a comprehensive summary of the available technical information.

Physical and Chemical Properties

Quantitative data for **8,8''-Bibaicalein** is limited in publicly accessible literature. The following table summarizes its known properties. For comparison, the properties of its constituent monomer, baicalein, are also provided where available, but it is critical to note they are distinct chemical entities.

Property	8,8''-Bibaicalein	Baicalein (Monomer) - For Reference Only
Molecular Formula	C ₃₀ H ₁₈ O ₁₀	C ₁₅ H ₁₀ O ₅
Molecular Weight	538.46 g/mol	270.24 g/mol
CAS Number	135309-02-3	491-67-8
Appearance	Data Not Reported	Light Yellow to Yellow Solid[1]
Melting Point	Data Not Reported	256-271 °C[1]
Boiling Point	Data Not Reported	575.9 ± 50.0 °C at 760 mmHg (estimated)[1]
Solubility (Qualitative)	Soluble in: Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[2]	Soluble in DMSO (Slightly), Methanol (Slightly).[1]
Spectral Data (UV-Vis)	Data Not Reported	λ _{max} at 274 nm[3]
Spectral Data (NMR)	Data Not Reported	¹ H and ¹³ C NMR data available in literature.[4]

Experimental Protocols

Detailed experimental protocols for the specific isolation or synthesis of **8,8''-Bibaicalein** are not readily available. However, based on standard phytochemical techniques for flavonoids from *Scutellaria* species, a general workflow can be described.

General Protocol for Isolation of Flavonoids from *Scutellaria* Root

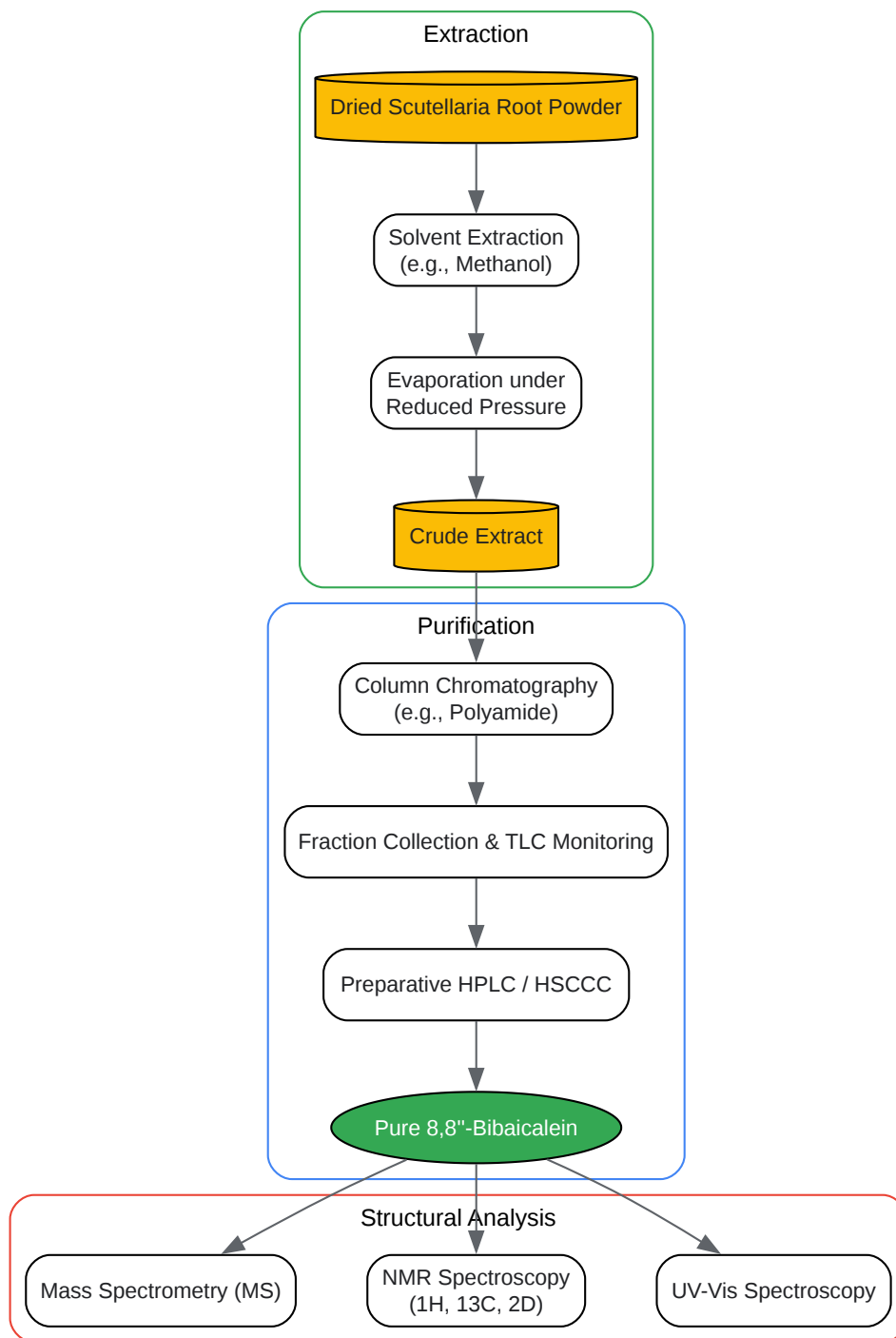
This protocol outlines a typical procedure for the extraction and isolation of flavonoid compounds, including biflavonoids like **8,8''-Bibaicalein**, from a plant source.

- Preparation of Plant Material:
 - Obtain dried roots of *Scutellaria alpina* or *Scutellaria baicalensis*.

- Grind the roots into a coarse powder to increase the surface area for extraction.
- Solvent Extraction:
 - Macerate or reflux the powdered root material with a suitable solvent. Methanol is commonly used for flavonoid extraction.[\[4\]](#)
 - Perform the extraction multiple times (e.g., 3 times for 48 hours each) to ensure exhaustive extraction of the target compounds.[\[4\]](#)
 - Combine the extracts and evaporate the solvent under reduced pressure (e.g., using a rotary evaporator) to yield a crude extract.
- Chromatographic Purification:
 - Subject the crude extract to column chromatography. Polyamide resin is an effective stationary phase for separating flavonoids.[\[4\]](#)
 - Elute the column with a gradient of solvents. A common system involves a step-wise gradient of chloroform-methanol or similar solvent mixtures of increasing polarity.
 - Collect fractions and monitor them using Thin Layer Chromatography (TLC) to identify fractions containing the compounds of interest.
- Further Purification (if necessary):
 - Combine fractions containing the target compound (as indicated by TLC).
 - Perform further purification using techniques like preparative High-Performance Liquid Chromatography (HPLC) or High-Speed Counter-Current Chromatography (HSCCC) to isolate the pure compound.[\[5\]](#)
- Structure Elucidation:
 - Confirm the structure of the isolated **8,8''-Bibaicalein** using spectroscopic methods, including:
 - Mass Spectrometry (MS) to determine the molecular weight and fragmentation pattern.

- Nuclear Magnetic Resonance (NMR) spectroscopy (^1H NMR, ^{13}C NMR, and 2D-NMR experiments like COSY and HMBC) to determine the precise chemical structure.
- UV-Vis Spectroscopy to determine the absorption maxima characteristic of the flavone chromophore.

General Workflow for Isolation and Characterization of 8,8''-Bibaicalein

[Click to download full resolution via product page](#)Workflow for isolating and identifying **8,8''-Bibaicalein**.

Biological Activity and Signaling Pathways

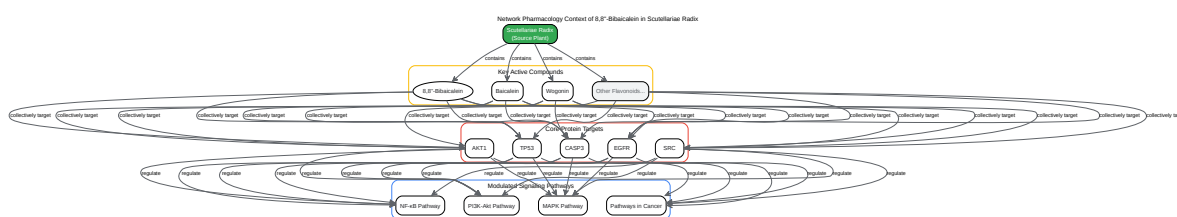
Direct studies investigating the specific molecular targets and signaling pathways of isolated **8,8''-Bibaicalein** are limited. However, its role as an active component of *Scutellariae Radix* has been established through network pharmacology analyses. These studies analyze the complex interactions between all active compounds in an extract and cellular targets.

8,8''-Bibaicalein, along with other flavonoids like baicalein, wogonin, and scutellarin, is considered an active ingredient that contributes to the overall therapeutic effect of the plant extract.^[6] These compounds collectively interact with a wide range of biological targets.

Key findings from network pharmacology indicate that the active components of *Scutellariae Radix*, including **8,8''-Bibaicalein**, are associated with the modulation of major signaling pathways crucial in inflammation and cancer, such as:

- MAPK Signaling Pathway
- NF-κB Signaling Pathway
- PI3K-Akt Signaling Pathway
- IL-17 Signaling Pathway
- Pathways in Cancer

Core protein targets identified for the combined active ingredients include AKT1, SRC, EGFR, CASP3, and TP53. This suggests that **8,8''-Bibaicalein** does not act on a single target but rather contributes to a multi-target, multi-pathway mechanism of action, which is characteristic of many herbal medicines.



[Click to download full resolution via product page](#)

Multi-target action of Scutellaria compounds.

Conclusion and Future Directions

8,8''-Bibaicalein is an important biflavonoid constituent of Scutellaria species with recognized biological relevance. However, there is a clear need for further research to fully characterize this molecule. Future studies should focus on:

- De novo synthesis or targeted large-scale isolation to obtain sufficient quantities of pure **8,8''-Bibaicalein** for comprehensive analysis.
- Detailed physicochemical characterization, including determination of its melting point, quantitative solubility in various pharmaceutically relevant solvents, and full spectral analysis (NMR, UV-Vis, IR).
- In vitro and in vivo studies using the isolated compound to identify its specific molecular targets and elucidate the signaling pathways it directly modulates, distinguishing its activity from that of baicalein.

Such research will be invaluable for understanding its specific contribution to the therapeutic effects of Scutellaria extracts and for evaluating its potential as a standalone therapeutic agent in drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. bocsci.com [bocsci.com]
2. pinellinutraceuticals.com [pinellinutraceuticals.com]
3. [Separation and purification and structural characterization of baicalein] - PubMed [pubmed.ncbi.nlm.nih.gov]
4. Isolation and purification of baicalein, wogonin and oroxylin A from the medicinal plant Scutellaria baicalensis by high-speed counter-current chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
5. Integrated network pharmacology analysis, molecular docking, LC-MS analysis and bioassays revealed the potential active ingredients and underlying mechanism of Scutellariae radix for COVID-19 - PMC [pmc.ncbi.nlm.nih.gov]
6. Frontiers | A multidimensional strategy for uncovering comprehensive quality markers of Scutellariae Radix based on UPLC-Q-TOF-MS analysis, artificial neural network, network pharmacology analysis, and molecular simulation [frontiersin.org]

- To cite this document: BenchChem. [8,8"-Bibaicalein: A Technical Guide to its Physicochemical Properties and Biological Context]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15588255#physical-and-chemical-properties-of-8-8-bibaicalein>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com